

Triamylamine Hydrochloride: Synthesis and Applications in Research and Development

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Compound of Interest

Compound Name: Triamylamine

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Introduction

Triamylamine hydrochloride is the salt form of the tertiary amine, **triamylamine**. While specific data on the hydrochloride salt is limited in publicly available literature, the properties and applications of the free base, **triamylamine**, provide a strong indication of its potential uses.

Triamylamine is recognized for its utility as a corrosion inhibitor and as a component in insecticidal formulations.[1][2] The hydrochloride salt would typically be favored in applications requiring improved solubility in aqueous media or easier handling of a solid form. This document provides a proposed synthesis protocol for **triamylamine** hydrochloride and outlines the known applications of the parent compound, which are presumed to be relevant for its salt form.

Data Presentation

As specific quantitative data for **triamylamine** hydrochloride is not readily available in the literature, the following table summarizes the known physical and chemical properties of the free base, **triamylamine**. This data is provided for reference and to guide experimental design.

Table 1: Physicochemical Properties of **Triamylamine**

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₃ N	[2]
Molecular Weight	227.43 g/mol	[3][2]
Appearance	Clear colorless to yellow liquid	[3][2]
Odor	Amine-like	[3][2]
Boiling Point	81-83 °C at 0.2 mmHg	[3]
Density	0.782 g/mL at 25 °C	
Flash Point	215 °F (101.7 °C)	[2]
Water Solubility	Insoluble	[3][2]
Solubility in Organics	Soluble in alcohol and ether	[3]

Experimental Protocols

Proposed Synthesis of Triamylamine Hydrochloride

This protocol describes a general and plausible method for the synthesis of **triamylamine** hydrochloride from **triamylamine**. The reaction involves the neutralization of the basic tertiary amine with hydrochloric acid to form the corresponding ammonium salt.

Materials:

- **Triamylamine** (liquid)
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous diethyl ether (or other suitable non-polar solvent)
- Argon or Nitrogen gas (for inert atmosphere)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven or vacuum desiccator

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve a known quantity of **triamylamine** in a minimal amount of anhydrous diethyl ether. The reaction should be carried out under an inert atmosphere (e.g., argon or nitrogen) to prevent the absorption of atmospheric moisture and carbon dioxide.
- **Cooling:** Place the flask in an ice bath and allow the solution to cool to 0-5 °C with gentle stirring.
- **Acid Addition:** Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the stirred solution using a dropping funnel. A white precipitate of **triamylamine** hydrochloride should begin to form.
- **Reaction Completion:** After the addition of hydrochloric acid is complete, continue to stir the mixture in the ice bath for an additional 30-60 minutes to ensure the reaction goes to completion.
- **Isolation of Product:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting materials or impurities.
- **Drying:** Dry the purified **triamylamine** hydrochloride in a vacuum desiccator or a drying oven at a low temperature (e.g., 40-50 °C) to a constant weight.
- **Storage:** Store the final product in a tightly sealed container in a cool, dry place.

Applications

The primary applications of **triamylamine**, and by extension its hydrochloride salt, are in industrial and agricultural sectors.

Corrosion Inhibition

Triamylamine is utilized as a corrosion inhibitor, likely by forming a protective film on metal surfaces.[3][1][2] This film acts as a barrier, preventing the metal from coming into contact with corrosive agents in the environment. The hydrochloride salt, with its potential for better solubility in certain formulations, could be advantageous in the development of water-based or water-miscible corrosion-inhibiting products.

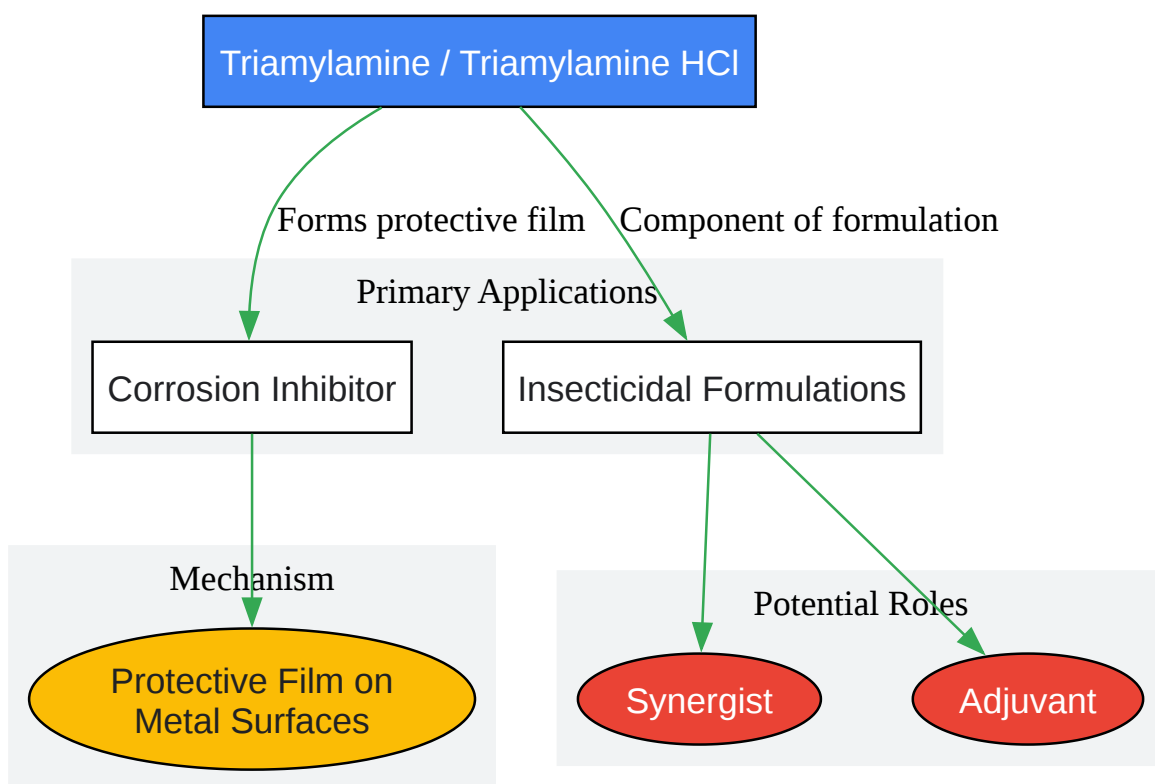
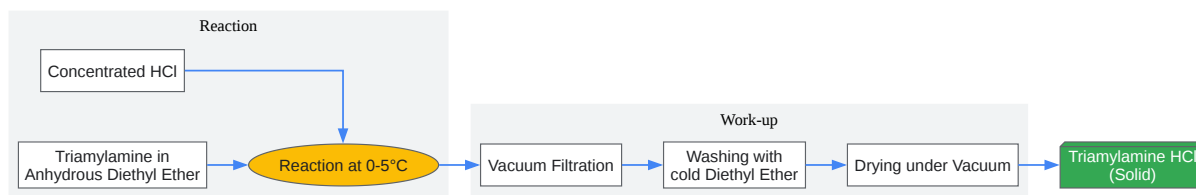
Insecticidal Formulations

Triamylamine is also used in the preparation of insecticides.[3][1][2] While its specific role is not detailed, it may act as a synergist, an adjuvant to improve the formulation's physical properties, or possess some intrinsic insecticidal activity. The use of the hydrochloride salt could be beneficial for creating stable, water-soluble concentrated formulations that are easily diluted for application.

Visualizations

Proposed Synthesis Workflow

The following diagram illustrates the proposed workflow for the synthesis of **triamylamine** hydrochloride.



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